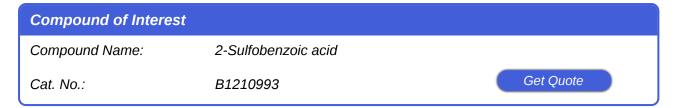


Safety, handling, and disposal of 2-Sulfobenzoic acid.

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An In-depth Technical Guide to the Safety, Handling, and Disposal of 2-Sulfobenzoic Acid

This guide provides comprehensive information on the safe handling, storage, and disposal of **2-Sulfobenzoic acid**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

2-Sulfobenzoic acid is a white, solid organic compound that is hygroscopic, meaning it readily absorbs moisture from the air.[1] It is also known as o-Sulfobenzoic acid.[2]



Property	Data	Reference
Molecular Formula	C7H6O5S	[2][3]
Molecular Weight	202.19 g/mol	[2]
Appearance	White solid / crystalline powder	[1][4]
CAS Number	632-25-7	[1][2][3]
Melting Point	~ 68 - 72 °C / 154.4 - 161.6 °F (for hydrate)	[5]
Solubility	Soluble in water and polar organic solvents.[4]	
Stability	Stable, but moisture sensitive and hygroscopic.[1][5][6]	_

Safety and Hazard Information

2-Sulfobenzoic acid is classified as a hazardous substance, primarily due to its corrosive nature.[2][7]

Emergency Overview: Danger! Causes severe eye and skin burns, as well as burns to the digestive and respiratory tracts if ingested or inhaled.[1][7] It is harmful if swallowed.[1][2]

GHS Hazard Classifications:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[2]
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)[2][5]
- Serious Eye Damage/Eye Irritation: Category 1[5]
- Acute Toxicity, Dermal: Category 4 (Harmful in contact with skin)[2]
- Acute Toxicity, Inhalation: Category 4 (Harmful if inhaled)[2]



Specific target organ toxicity (single exposure): Category 3 (May cause respiratory irritation)
 [2][5]

NFPA 704 Rating (estimated)	
Health	3
Flammability	0
Instability	1
Source:[1]	

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known, based on available information.[5]
- Chemical Stability: The substance is stable under normal conditions but is sensitive to moisture.[5][6]
- Conditions to Avoid: Exposure to moist air or water and the formation of dust should be avoided.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5][6]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SOx).[1][6]

First Aid Measures

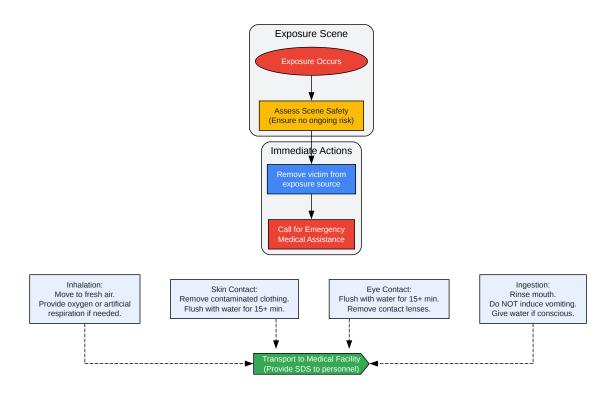
Immediate medical attention is required for all routes of exposure.[1][7] Personnel providing first aid should be aware of the material involved and take precautions to protect themselves.[7]



Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][7] Remove contact lenses if present and easy to do.[5][7] Seek immediate medical attention.[1]
Skin Contact	Take off immediately all contaminated clothing. [5][7] Flush skin with plenty of water and soap for at least 15 minutes.[1][7] Seek immediate medical attention.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][5][7] If breathing is difficult, give oxygen.[1][3] If not breathing, give artificial respiration.[3][7] Do not use the mouth-to-mouth method.[1][7] Seek immediate medical attention.[1]
Ingestion	Rinse mouth with water.[3][5] Do NOT induce vomiting.[1][5][7] If the victim is conscious, give a cupful of water.[1] Never give anything by mouth to an unconscious person.[1][3][7] Call a physician or poison control center immediately. [3][7]

First Aid Workflow for 2-Sulfobenzoic Acid Exposure





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Caption: First aid procedures following exposure to **2-Sulfobenzoic acid**.



Handling and Storage Engineering Controls

Facilities that store or use this material should be equipped with an eyewash station and a safety shower.[1][5] Use only in a chemical fume hood or in a well-ventilated area to keep airborne concentrations low.[1][7][8]

Personal Protective Equipment (PPE)

A comprehensive PPE program should be followed. The specific equipment includes:

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent skin exposure.[1][5][9]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][6] Respiratory protection is required when dusts are generated.
- Hygiene Measures: Wash hands thoroughly after handling.[6][10] Do not eat, drink, or smoke when using this product.[8][10] Launder contaminated clothing before reuse.[8]

Safe Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[8] Minimize dust generation and accumulation.[1] Do not get in eyes, on skin, or on clothing.[1][6]
- Storage: Store in a cool, dry, well-ventilated place.[3][8] Keep containers tightly closed.[1][7] Store in a designated corrosives area and protect from moisture.[1]

Accidental Release Measures (Spill Cleanup)

For any spill, personnel should wear appropriate PPE as indicated in Section 4.2.[1] For large spills or any spill you are not equipped to handle, evacuate the area and contact emergency responders.[11][12]

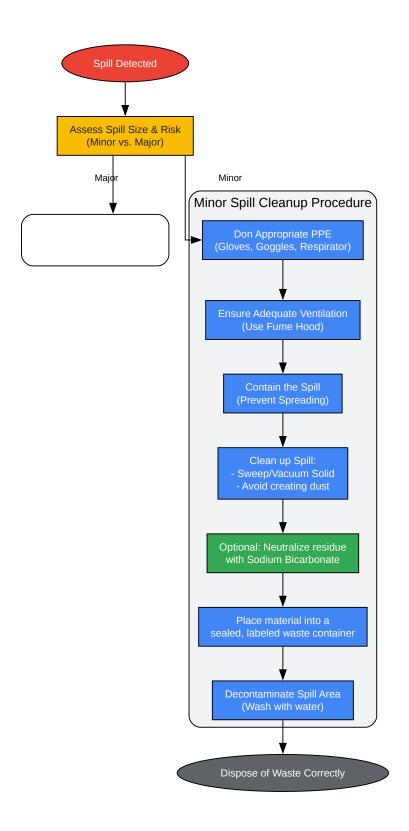


Minor Spill Cleanup Protocol:

- Ensure Ventilation: Make sure the area is well-ventilated.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so.[3]
- Cleanup:
 - For solid spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1] Avoid generating dust.[1][8]
 - For acid spills, you can cautiously neutralize the spill with a suitable base like sodium bicarbonate until bubbling stops.[11][12]
- Final Cleaning: Wash the area down with large amounts of water, but prevent runoff from entering drains if possible.[8]

Logical Workflow for a Solid Acid Spill





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Caption: Workflow for handling a minor spill of **2-Sulfobenzoic acid**.



Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[1][3] For large fires, a water spray or fog can be used.[8]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including sulfur oxides.[1][6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][7]

Disposal Considerations

Waste from **2-Sulfobenzoic acid** is classified as hazardous waste.[7]

Regulations: Chemical waste generators must determine if a discarded chemical is classified
as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1] Generators
must also consult and comply with all applicable federal, state, and local hazardous waste
regulations to ensure complete and accurate classification and disposal.[1][6][13]

Procedure:

- Neutralization: Where permissible by regulations and safety protocols, the acid can be slowly neutralized with a suitable base, such as sodium bicarbonate.[13] The pH should be checked to confirm neutrality (pH 7).[13]
- Containment: The neutralized solution or the solid waste should be placed in a suitable,
 corrosion-resistant, leak-proof, and clearly labeled container for disposal.[1][13]
- Disposal: Dispose of the contents and container at an approved waste disposal plant or a licensed hazardous waste collection point.[5][7] Do not mix with other waste.

Toxicological and Ecological Information Toxicological Information

LD50/LC50: No data is available in the provided search results.[1]



- Carcinogenicity: This substance is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]
- Health Effects: The product is a corrosive material that causes burns to eyes, skin, and mucous membranes.[1][5][7] Inhalation may cause respiratory system irritation.[5]

Ecological Information

• There is no specific data available on the ecological effects of **2-Sulfobenzoic acid**.

However, it should not be released into the environment or allowed to contaminate the ground water system.[3][7] Discharge into drains or the environment must be avoided.[3]

Experimental Protocols

Detailed experimental protocols for determining the toxicological or physical hazard properties of **2-Sulfobenzoic acid** were not available in the publicly accessible safety data sheets and chemical databases reviewed for this guide. Such studies are typically conducted in specialized laboratories following established OECD, EPA, or equivalent guidelines, and the full methodologies are often proprietary.

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